

# Understanding Hydraulic Pressure Relief Valve Symbols: A Technical Guide

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## Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

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Disclaimer: The specific valve model "MRV-03" appears to be a manufacturer-specific designation. Without access to the manufacturer's datasheet, it is not possible to provide the exact symbol and specifications for this particular component. The following guide provides an in-depth explanation of a common type of hydraulic valve that such a model number might represent: a pilot-operated pressure relief valve. This guide is intended for researchers, scientists, and drug development professionals who may encounter hydraulic systems in laboratory automation and instrumentation.

## Introduction to Pressure Relief Valves

In hydraulic systems, pressure relief valves are critical safety components designed to limit the maximum pressure within a circuit.<sup>[1]</sup> They protect system components from damage that could be caused by excessive pressure.<sup>[1]</sup> There are two primary types of pressure relief valves: direct-acting and pilot-operated.<sup>[1]</sup>

- Direct-acting relief valves offer a rapid response to pressure spikes and are mechanically simple.<sup>[1]</sup>
- Pilot-operated relief valves are more suitable for controlling pressure in high-flow, high-pressure applications, offering greater stability and accuracy.<sup>[1][2]</sup> This guide will focus on

the pilot-operated type.

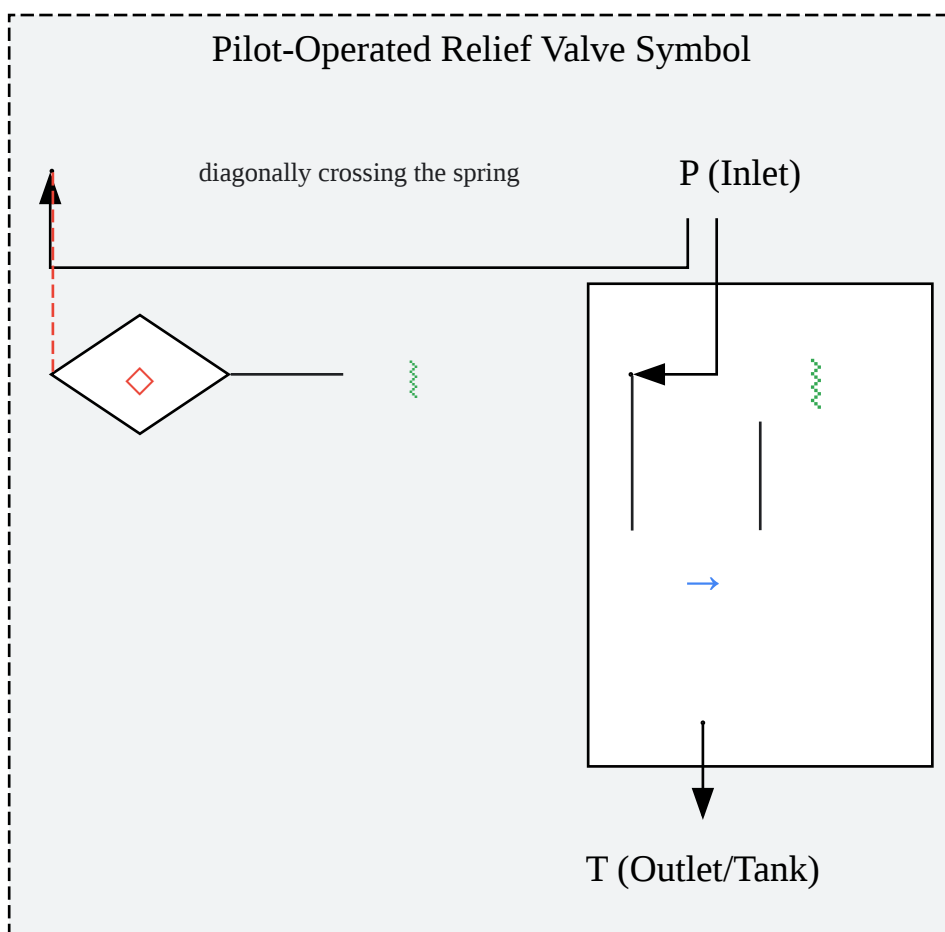
## The Function of a Pilot-Operated Pressure Relief Valve

A pilot-operated relief valve consists of a main stage and a pilot stage. The pilot stage, which contains a smaller, adjustable spring-loaded poppet, controls the operation of the main stage.

- **Normal Operation:** When the system pressure is below the valve's set pressure, both the pilot and main stages are closed, and the hydraulic fluid flows to the rest of the circuit.
- **Pressure Limiting:** As the system pressure rises to the set point, it overcomes the spring force in the pilot stage, causing the pilot poppet to open. This allows a small amount of fluid to bleed off, creating a pressure imbalance across the main stage piston.
- **Relieving Excess Pressure:** This pressure differential lifts the main piston, allowing a much larger volume of fluid to be diverted to the reservoir, thereby limiting the system pressure to the set value.

## Understanding the ISO Symbol for a Pilot-Operated Pressure Relief Valve


The symbol for a pilot-operated pressure relief valve provides a graphical representation of its function within a hydraulic schematic.



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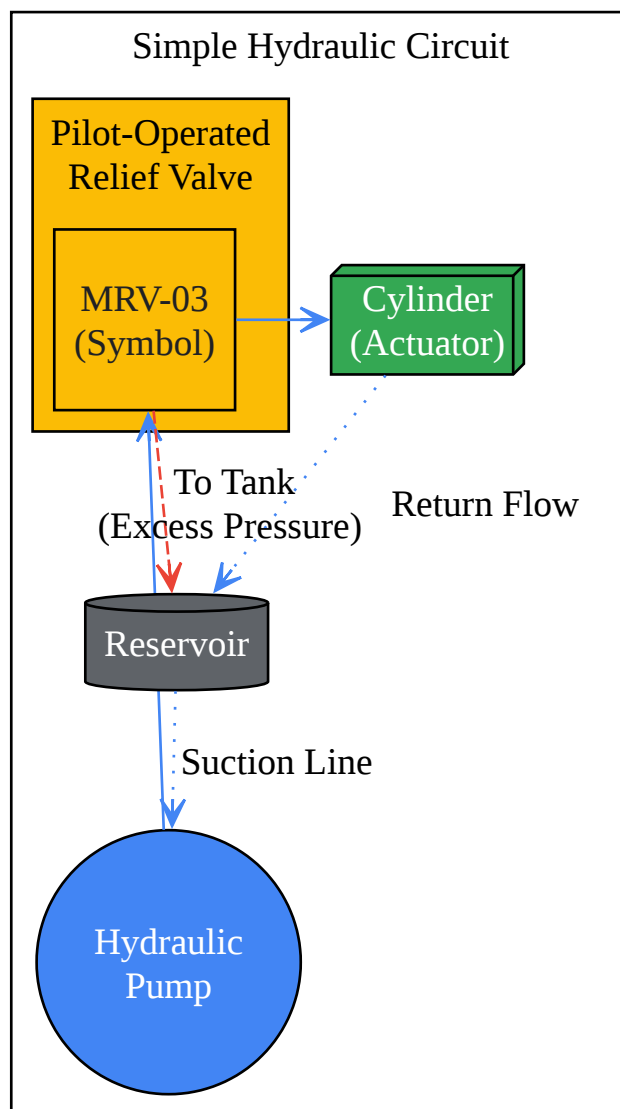
Caption: ISO symbol for a pilot-operated pressure relief valve.

Explanation of the Symbol's Components:

Component	Symbol	Description
Main Flow Path	Solid Lines	Represents the primary path for the hydraulic fluid through the valve.
Valve Body	Square	The square (or envelope) represents the valve body.[3]
Inlet and Outlet Ports	P and T	'P' denotes the pressure (inlet) port, and 'T' denotes the tank (outlet) port.[3]
Normally Closed Arrow	→	The arrow is shown in its non-actuated, or normally closed, position, indicating that flow is blocked.[3]
Spring		The zig-zag line symbolizes the spring that holds the main poppet in the closed position. [3]
Adjustable Spring	Arrow across spring	An arrow drawn diagonally across the spring indicates that its tension is adjustable, allowing the pressure setting to be changed.[1][3]
Pilot Line	Dashed Line	The dashed line indicates a pilot pressure line that senses the upstream pressure to actuate the valve.[2][3]
Pilot Stage	◇	The small diamond symbol represents the pilot valve itself. [2]

## Functional Diagram of a Pilot-Operated Relief Valve in a Simple Circuit

The following diagram illustrates the role of a pilot-operated relief valve in a basic hydraulic circuit.



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Caption: Simplified hydraulic circuit with a pilot-operated relief valve.

Workflow of the Circuit:

- Fluid Suction: The hydraulic pump draws fluid from the reservoir.
- Pressurization: The pump pressurizes the fluid and sends it towards the actuator.
- Pressure Monitoring: The pilot-operated relief valve is placed in-line between the pump and the actuator. It continuously monitors the pressure in this line.
- Normal Operation: If the pressure is below the valve's setting, the fluid flows directly to the actuator to perform work.
- Pressure Relief: If the pressure exceeds the set limit (e.g., if the actuator reaches the end of its stroke), the relief valve opens and diverts the excess flow back to the reservoir. This prevents a dangerous pressure buildup in the system.

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